

Nostoxanthin: A Technical Guide to its Discovery, Biosynthesis, and Analysis

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Compound of Interest

Compound Name: Nostoxanthin

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An In-depth Whitepaper for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of the xanthophyll carotenoid, **nostoxanthin**, from its initial discovery to its biosynthesis and methods of analysis. This document is intended for researchers, scientists, and professionals in the field of drug development who are interested in the potential applications of this natural pigment.

Discovery and Historical Context

Nostoxanthin is a yellow carotenoid pigment belonging to the xanthophyll group.[1][2] It is a polyhydroxy derivative of β -carotene and is found in some prokaryotes, particularly certain species of cyanobacteria and various bacteria.[1][2] Organisms known to produce **nostoxanthin** include *Nostoc commune*, *Erythrobacter longus*, and several species of *Sphingomonas*. [3] While the precise timeline of its initial discovery is not extensively documented in the provided results, its identification is linked to the broader exploration of carotenoids in microorganisms. The "golden age" of carotenoid structure elucidation was in the 1930s, a period marked by significant advancements in the separation and characterization of these pigments.[4]

Carotenoids, including **nostoxanthin**, are synthesized by phototrophic organisms and some non-phototrophic bacteria, fungi, and archaea.[5][6] The industrial demand for carotenoids has seen a recent increase, leading to more intensive research into their production, particularly from marine microorganisms.[5][6]

Chemical and Physical Properties

Nstoxanthin is a tetraterpenoid with the chemical formula $C_{40}H_{56}O_4$.^{[1][3]} Its structure is formally described as (2,3,2',3')- β,β -carotene-2,3,2',3'-tetrol.^{[5][6][7]} The presence of hydroxyl groups in the ionone rings contributes to its more polar nature and higher antioxidant capacity compared to its precursor, zeaxanthin.^{[1][2]}

Quantitative Data Summary

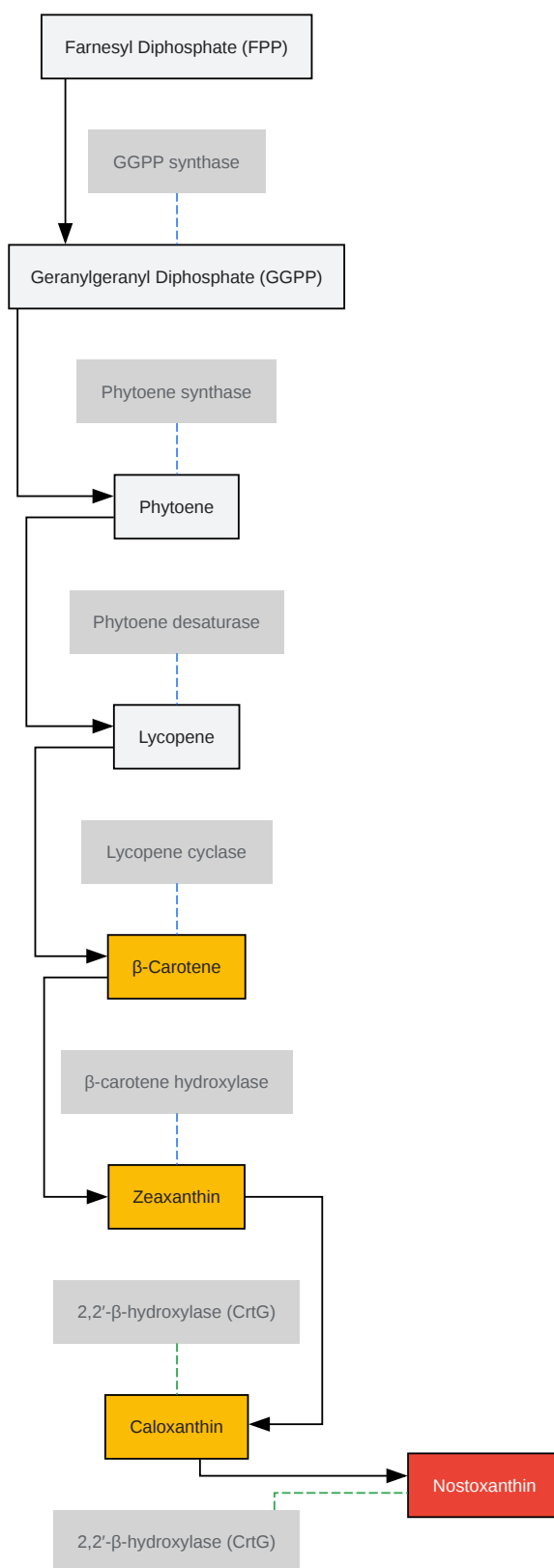
The following table summarizes key quantitative data for **nstoxanthin**, compiled from various studies.

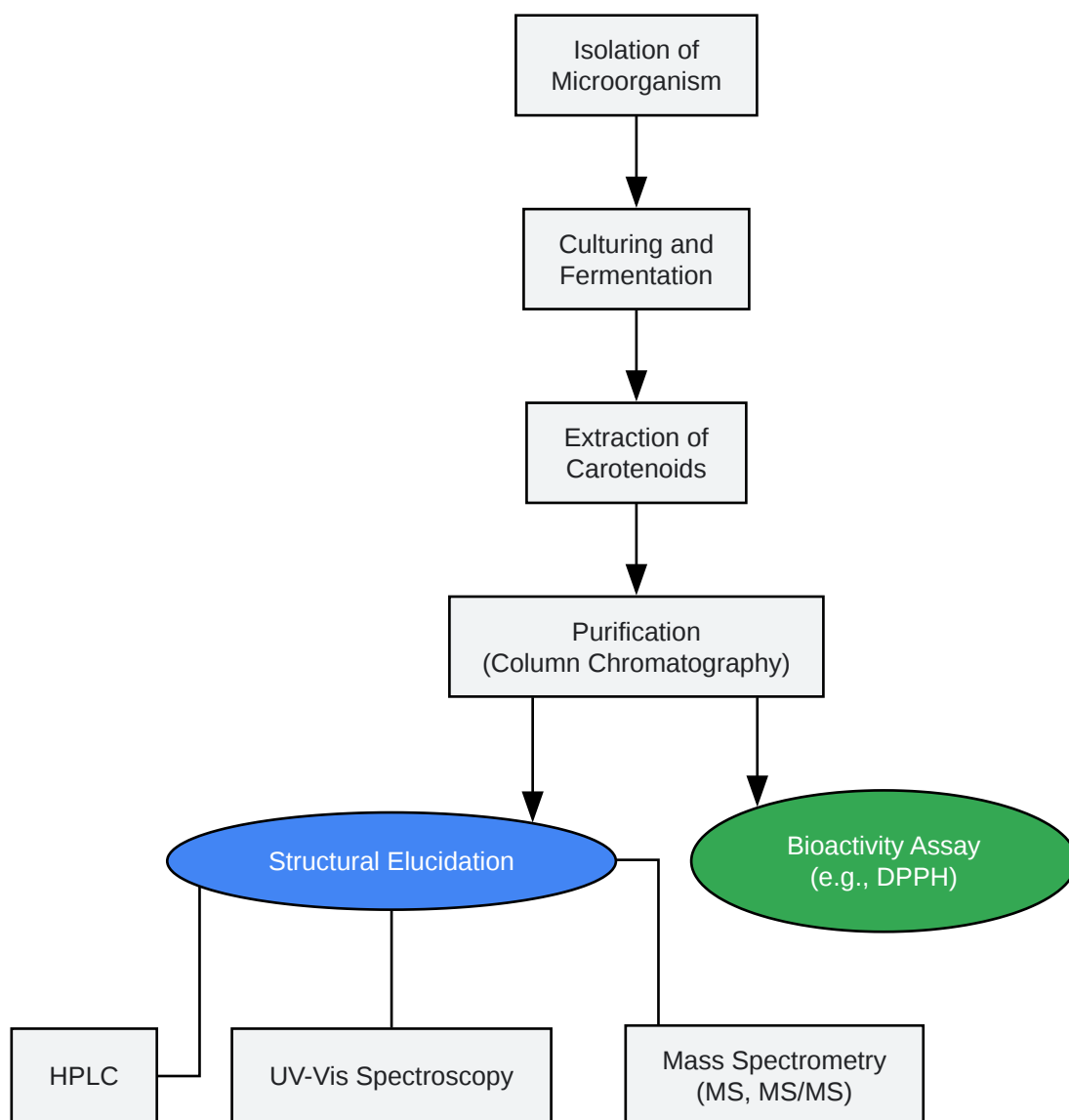
Property	Value	Source Organism/Method	Reference
Molecular Weight	600.9 g/mol	Computed	[3]
600.5098 m/z ([M+])	LC-MS/MS	[1][2]	
601.4243 m/z ([M+H] +)	ESI-MS	[5]	
Antioxidant Activity			
DPPH Radical Scavenging	75.49 ± 0.3% (at 50 µg/mL)	DPPH Assay	[1][2]
IC50 Value	30.97 µg/mL	DPPH Assay	[1][2]
Production Metrics			
Fed-batch Fermentation Yield	217.22 ± 9.60 mg L ⁻¹	Sphingomonas sp. COS14-R2	[1][2]
Purity	~97% of total carotenoids	Sphingomonas sp. SG73	[5][6]
Optimal Production Conditions			
Temperature	35 °C	Sphingomonas sp. COS14-R2	[1][2]
pH	7.5	Sphingomonas sp. COS14-R2	[1][2]

Biosynthesis of Nostoxanthin

Nostoxanthin is synthesized from the precursor geranylgeranyl diphosphate (GGPP).[1][2] The biosynthesis pathway involves a series of enzymatic steps, with β -carotene serving as a key branch point.[8] The conversion of β -carotene to **nostoxanthin** involves four hydroxylation steps mediated by two primary enzymes.[5][6]

The key genes involved in the **nostoxanthin** biosynthesis pathway include crtB (phytoene synthase), crtI (phytoene desaturase), crtY (lycopene beta-cyclase), crtZ (β -carotene hydroxylase), and crtG (2,2'- β -hydroxylase).[1][2][9] The crtG gene is responsible for the hydroxylation of the β -carotene rings to produce **nostoxanthin**. [9][10] Specifically, zeaxanthin, a precursor to **nostoxanthin**, is hydroxylated twice, first to caloxanthin and then to **nostoxanthin**. [10]





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